Preparing MC1568 Stock Solution in DMSO: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *MC1568*

Cat. No.: *B8055978*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

MC1568 is a potent and selective inhibitor of class IIa histone deacetylases (HDACs), playing a crucial role in epigenetic research and drug discovery.[1][2][3][4][5] It has demonstrated tissue-selective inhibition of HDACs, particularly HDAC4 and HDAC5, without significantly affecting class I HDACs.[3][5][6] This selectivity makes **MC1568** a valuable tool for investigating the specific roles of class IIa HDACs in various biological processes, including myogenesis, adipogenesis, and cellular differentiation.[1][3][4][6] This document provides a detailed protocol for the preparation, storage, and handling of **MC1568** stock solutions in dimethyl sulfoxide (DMSO) for in vitro applications.

Chemical and Physical Properties of MC1568

A summary of the key chemical and physical properties of **MC1568** is presented in the table below.

© 2026 BenchChem. All rights reserved.

Property	Value	Reference
Chemical Name	(2E)-3-[5-[(1E)-3-(3-fluorophenyl)-3-oxo-1-propen-1-yl]-1-methyl-1H-pyrrol-2-yl]-N-hydroxy-2-propenamide	[4]
Molecular Formula	$C_{17}H_{15}FN_2O_3$	[1][4][7]
Molecular Weight	314.31 g/mol	[1][4][8]
CAS Number	852475-26-4	[1][4][7]
Appearance	Solid. Pink to red powder.	[1][8]
Purity	≥95%	[4]

Solubility and Storage

Proper dissolution and storage are critical for maintaining the stability and activity of **MC1568**.

Parameter	Recommendation	Reference
Solvent	Dimethyl sulfoxide (DMSO)	[1][3][4][7][8]
Solubility in DMSO	Up to 100 mM. Varies by supplier (e.g., 18.5 mg/mL or 58.86 mM, 22 mg/mL or 69.99 mM). Use of newly opened, hygroscopic DMSO is recommended as moisture can impact solubility.	[1][3][9][10]
Storage of Solid	-20°C for up to 3 years.	[1]
Storage of Stock Solution	-80°C for up to 2 years; -20°C for up to 1 year. Prepare and use solutions on the same day if possible.	[1][11]

© 2026 BenchChem. All rights reserved.

Experimental Protocols

Materials

- **MC1568** powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Preparation of a 10 mM **MC1568** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many in vitro assays.

- Pre-weighing Preparation: Before opening the vial of **MC1568**, allow it to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of moisture, which can affect the compound's stability and weighing accuracy.
- Weighing **MC1568**: On a calibrated analytical balance, carefully weigh out the desired amount of **MC1568** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.143 mg of **MC1568** (Molecular Weight = 314.31 g/mol).
- Dissolution in DMSO:
  - Transfer the weighed **MC1568** powder into a sterile amber microcentrifuge tube.
  - Add the calculated volume of DMSO to achieve a final concentration of 10 mM. For 3.143 mg of **MC1568**, add 1 mL of DMSO.
  - Cap the tube tightly.

© 2026 BenchChem. All rights reserved.

- Ensuring Complete Dissolution:
  - Vortex the solution for 1-2 minutes to facilitate dissolution.
  - If necessary, gentle warming and sonication can be used to ensure the compound is fully dissolved.[1][10] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, amber microcentrifuge tubes.
  - Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
  - Store the aliquots at -20°C or -80°C for long-term storage.[1][8]

Preparation of Working Solutions for Cell Culture

- Thawing the Stock Solution:
  - Retrieve a single aliquot of the 10 mM **MC1568** stock solution from the freezer.
  - Thaw it completely at room temperature.
- Serial Dilution:
  - Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations for your experiment. Typical working concentrations for **MC1568** in cell-based assays range from 1 µM to 10 µM.[4]
  - Important: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.1%, to avoid solvent-induced cytotoxicity.[12]
- Application to Cells:
  - Add the freshly prepared working solutions to your cell cultures.

© 2026 BenchChem. All rights reserved.

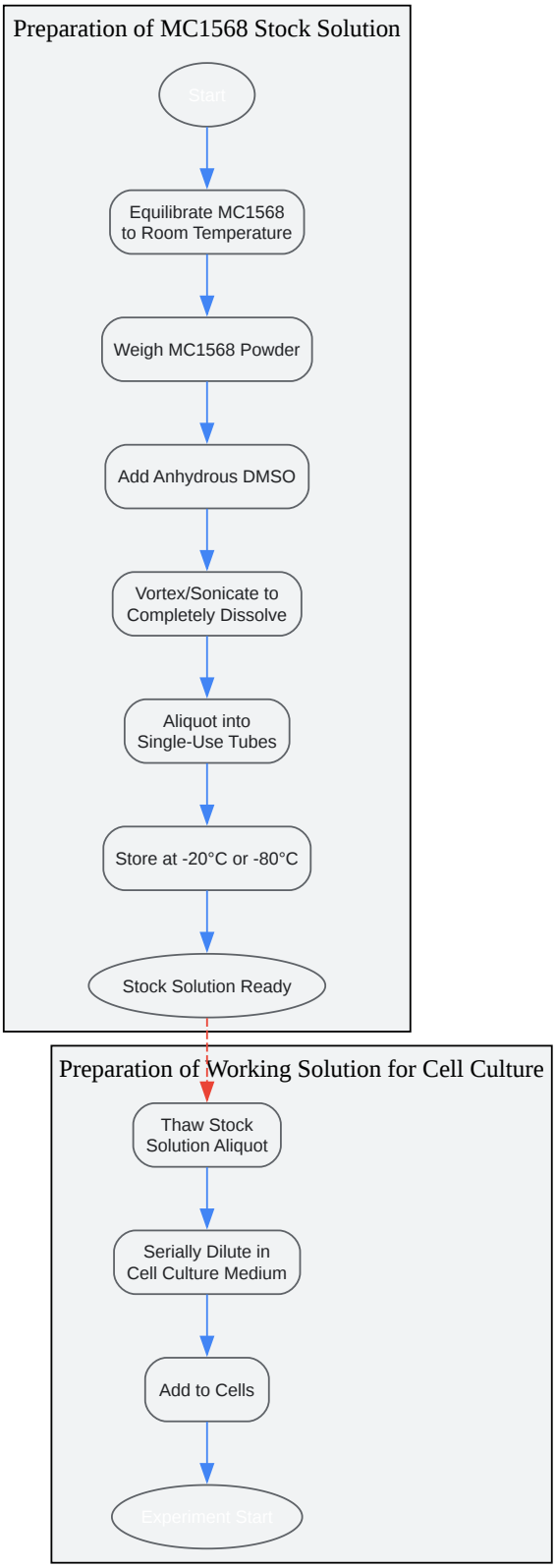
- Always include a vehicle control (cell culture medium with the same final concentration of DMSO as the highest concentration of **MC1568** used) in your experimental design.

Visualization of Experimental Workflow and Signaling Pathway

Experimental Workflow for **MC1568** Stock Preparation

The following diagram illustrates the key steps in preparing an **MC1568** stock solution.

© 2026 BenchChem. All rights reserved.



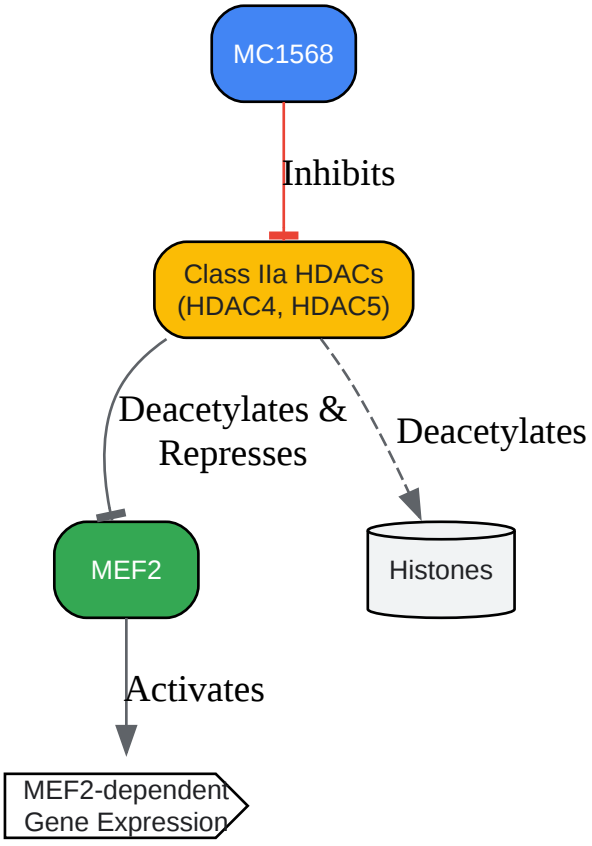
Click to download full resolution via product page

Caption: Workflow for preparing **MC1568** stock and working solutions.

© 2026 BenchChem. All rights reserved.

Simplified Signaling Pathway of **MC1568** Action

MC1568 selectively inhibits class IIa HDACs, which are known to form complexes with Myocyte Enhancer Factor 2 (MEF2) transcription factors, thereby repressing their activity. Inhibition of class IIa HDACs by **MC1568** can lead to the modulation of MEF2-dependent gene expression.



Click to download full resolution via product page

Caption: **MC1568** inhibits Class IIa HDACs, affecting MEF2 activity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]

- 2. MC1568 | HDAC Inhibitor | AmBeed.com [ambeed.com]
- 3. selleckchem.com [selleckchem.com]
- 4. caymanchem.com [caymanchem.com]
- 5. bpsbioscience.com [bpsbioscience.com]
- 6. Selective class II HDAC inhibitors impair myogenesis by modulating the stability and activity of HDAC–MEF2 complexes - PMC [pmc.ncbi.nlm.nih.gov]
- 7. bpsbioscience.com [bpsbioscience.com]
- 8. medkoo.com [medkoo.com]
- 9. xcessbio.com [xcessbio.com]
- 10. medchemexpress.com [medchemexpress.com]
- 11. MC 1568 | HDAC4 inhibitor | Hello Bio [hellobio.com]
- 12. benchchem.com [benchchem.com]

- To cite this document: BenchChem. [Preparing MC1568 Stock Solution in DMSO: An Application Note and Protocol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8055978/docs#preparing-mc1568-stock-solution-in-dmso-an-application-note-and-protocol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.